

An In-Depth Technical Guide to 3-Chloro-N-(2-methoxyphenyl)propanamide

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Compound of Interest

Compound Name: 3-chloro-N-(2-methoxyphenyl)propanamide

CAS No.: 55860-23-6

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Introduction: Situating a Key Intermediate in Modern Pharmaceutical Synthesis

3-Chloro-N-(2-methoxyphenyl)propanamide is a substituted amide of significant interest within the fields of medicinal chemistry and drug development. While not an active pharmaceutical ingredient (API) itself, it serves as a critical building block and intermediate in the synthesis of more complex molecules. Its primary recognized role is as a precursor in the synthesis of 8-hydroxy-3,4-dihydro-2(1H)-quinolinone, a key component in the manufacturing pathway of Aripiprazole.^{[1][2]} Furthermore, it is identified as "Aripiprazole Impurity 5," highlighting its importance in the quality control and regulatory aspects of this widely used atypical antipsychotic drug.^{[2][3]}

This guide provides a comprehensive technical overview of **3-chloro-N-(2-methoxyphenyl)propanamide**, detailing its chemical and physical properties, a proposed synthesis protocol based on established chemical principles, its known reactivity and

applications, and essential safety and handling information. The content is tailored for researchers, scientists, and professionals in drug development who require a deep understanding of this compound's role and characteristics.

Physicochemical Properties

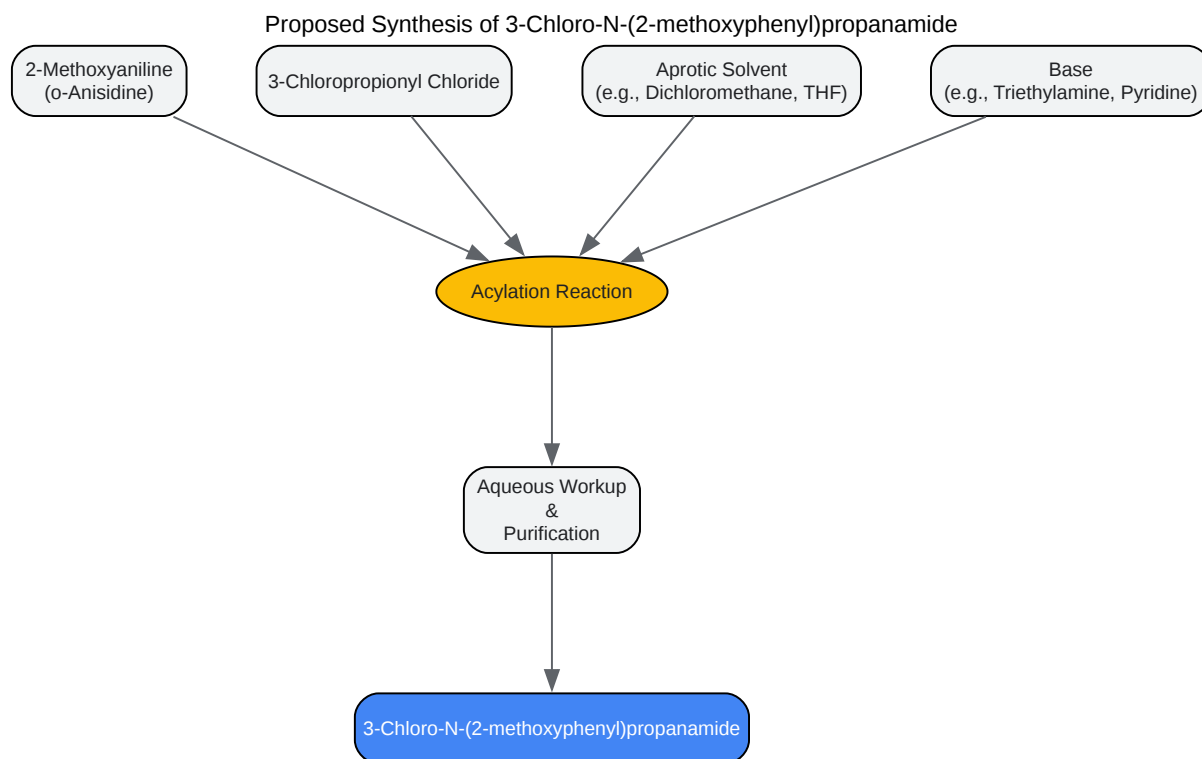
A thorough understanding of the physicochemical properties of **3-chloro-N-(2-methoxyphenyl)propanamide** is essential for its effective use in synthesis and for its characterization.

Property	Value	Source
CAS Number	55860-23-6	[1][4][5]
Molecular Formula	C ₁₀ H ₁₂ ClNO ₂	[4][5]
Molecular Weight	213.66 g/mol	[5]
Melting Point	68 °C	[4]
Boiling Point (Predicted)	360.6 ± 22.0 °C	[4]
Density (Predicted)	1.225 ± 0.06 g/cm ³	[4]
pKa (Predicted)	13.57 ± 0.70	[4]

Synthesis and Characterization: A Proposed Pathway

While a specific, peer-reviewed synthesis protocol for **3-chloro-N-(2-methoxyphenyl)propanamide** is not readily available in the public domain, its structure strongly suggests a straightforward synthesis via the acylation of 2-methoxyaniline (o-anisidine) with 3-chloropropionyl chloride. This method is well-established for the preparation of related N-aryl amides.

Proposed Synthesis Workflow



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Caption: Proposed reaction scheme for the synthesis of **3-chloro-N-(2-methoxyphenyl)propanamide**.

Detailed Experimental Protocol (Hypothetical)

This protocol is based on analogous reactions and should be optimized for safety and yield.

- **Reaction Setup:** To a solution of 2-methoxyaniline (1.0 eq) in an anhydrous aprotic solvent such as dichloromethane or tetrahydrofuran under an inert atmosphere (e.g., nitrogen or argon), add a suitable base such as triethylamine or pyridine (1.1 eq).
- **Addition of Acylating Agent:** Cool the reaction mixture to 0 °C in an ice bath. Slowly add 3-chloropropionyl chloride (1.05 eq) dropwise, ensuring the temperature does not rise

significantly.

- **Reaction Progression:** Allow the reaction to warm to room temperature and stir for several hours, monitoring the progress by thin-layer chromatography (TLC).
- **Workup:** Upon completion, quench the reaction with water. Separate the organic layer, and wash successively with dilute hydrochloric acid, saturated sodium bicarbonate solution, and brine.
- **Isolation and Purification:** Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by recrystallization or column chromatography on silica gel.

Spectroscopic Characterization (Anticipated Data)

While specific spectra for **3-chloro-N-(2-methoxyphenyl)propanamide** are not publicly available, the following are the expected characteristic signals based on its structure and data from isomeric compounds.

- **^1H NMR:**
 - Aromatic protons of the 2-methoxyphenyl group would appear in the aromatic region (approx. δ 6.8-8.2 ppm).
 - The methoxy group ($-\text{OCH}_3$) protons would be a singlet at approximately δ 3.8-4.0 ppm.
 - The two methylene groups ($-\text{CH}_2\text{CH}_2\text{Cl}$) would likely appear as two triplets, with the protons adjacent to the carbonyl group downfield from those adjacent to the chlorine atom.
 - The amide proton (N-H) would be a broad singlet, with its chemical shift dependent on concentration and solvent.
- **^{13}C NMR:**
 - The carbonyl carbon would be observed in the range of δ 165-175 ppm.
 - Aromatic carbons would appear between δ 110-160 ppm.

- The methoxy carbon would be around δ 55-60 ppm.
- The two methylene carbons would be present in the aliphatic region.
- Mass Spectrometry (EI):
 - The molecular ion peak $[M]^+$ would be expected at m/z 213.
 - A characteristic $[M+2]^+$ peak at m/z 215 with approximately one-third the intensity of the $[M]^+$ peak would be present due to the ^{37}Cl isotope.
- Infrared (IR) Spectroscopy:
 - A strong C=O stretch for the amide would be expected around 1650-1680 cm^{-1} .
 - An N-H stretch would be visible around 3300 cm^{-1} .
 - C-O stretching from the methoxy group and C-Cl stretching would also be present.

Reactivity and Applications in Drug Development

The chemical reactivity of **3-chloro-N-(2-methoxyphenyl)propanamide** is dominated by the electrophilic nature of the carbon bearing the chlorine atom, making it susceptible to nucleophilic substitution. This reactivity is harnessed in its primary application.

Role as an Intermediate in Aripiprazole Synthesis

The principal documented application of **3-chloro-N-(2-methoxyphenyl)propanamide** is as an intermediate in the synthesis of 8-hydroxy-3,4-dihydro-2(1H)-quinolinone.^[2] This quinolinone is a crucial precursor for the atypical antipsychotic drug, Aripiprazole.

Synthetic Utility in Aripiprazole Pathway

3-Chloro-N-(2-methoxyphenyl)propanamide

Intramolecular Friedel-Crafts
(Lewis Acid Catalyst)

8-Methoxy-3,4-dihydroquinolin-2(1H)-one

Demethylation

8-Hydroxy-3,4-dihydro-2(1H)-quinolinone

Further Synthesis Steps

Aripiprazole

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Sources

- 1. 3-Chloro-N-(2-methoxyphenyl)propanamide | CAS#:55860-23-6 | Chemsrcc [chemsrc.com]
- 2. 3-Chloro-N-(4-methoxyphenyl)propanamide - PMC [pmc.ncbi.nlm.nih.gov]

- [3. Aripiprazole Impurity 5 | 52749-50-5 | SynZeal \[synzeal.com\]](#)
- [4. 3-CHLORO-N-\(2-METHOXYPHENYL\)PROPANAMIDE | 55860-23-6 \[amp.chemicalbook.com\]](#)
- [5. 55860-23-6 CAS MSDS \(3-CHLORO-N-\(2-METHOXYPHENYL\)PROPANAMIDE\) Melting Point Boiling Point Density CAS Chemical Properties \[chemicalbook.com\]](#)
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